

Synthesis of Amides using 2-Bromooctanoyl Bromide: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Bromooctanoyl bromide

CAS No.: 106265-08-1

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Abstract

This comprehensive guide provides detailed application notes and robust protocols for the synthesis of a diverse range of amides utilizing **2-bromooctanoyl bromide** as a key acylating agent. Amides are fundamental functional groups in a vast array of pharmaceuticals, agrochemicals, and materials. The presence of a bromine atom at the α -position of the octanoyl framework in the final amide products makes them valuable intermediates for further synthetic transformations, such as the introduction of other functional groups via nucleophilic substitution.[1][2] This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into the reaction mechanism, step-by-step experimental procedures, purification techniques, and spectroscopic characterization of the resulting N-substituted 2-bromooctanamides.

Introduction

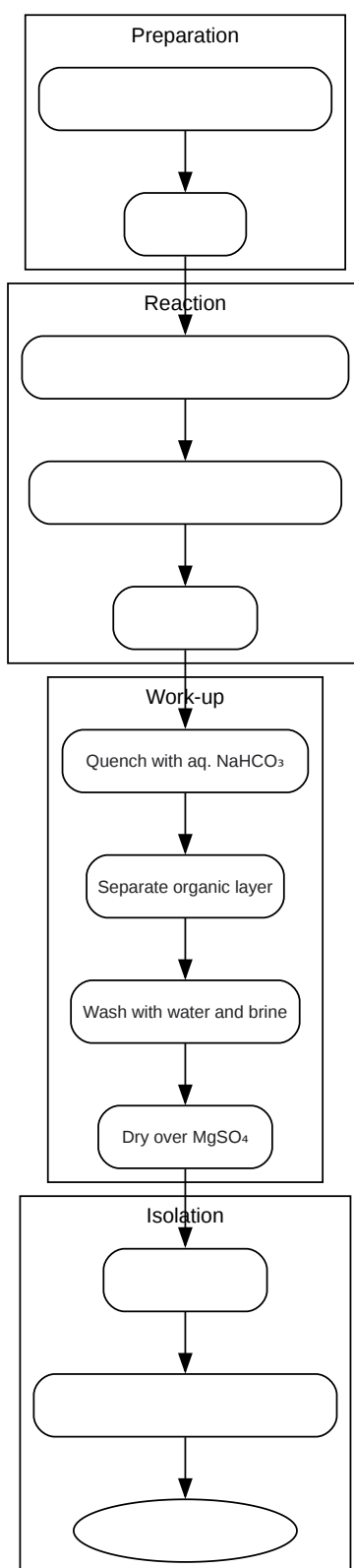
Amide bond formation is one of the most crucial reactions in organic synthesis, underpinning the construction of peptides, polymers, and a multitude of biologically active molecules.[3] The reaction of an acyl halide with an amine is a classic and highly efficient method for creating this

linkage.[3][4] **2-Bromooctanoyl bromide** is a particularly useful bifunctional reagent, possessing a reactive acyl bromide for amidation and an α -bromo substituent that can serve as a handle for subsequent chemical modifications.[1][2]

The protocols detailed herein primarily focus on the Schotten-Baumann reaction conditions, a reliable method for acylating amines with acyl halides in the presence of a base.[5][6][7] This approach is widely applicable to a variety of primary and secondary amines, offering a straightforward route to a library of novel α -bromo amides.

Reaction Mechanism: Nucleophilic Acyl Substitution

The synthesis of amides from **2-bromooctanoyl bromide** and an amine proceeds through a nucleophilic acyl substitution mechanism.[4][5] The amine, acting as a nucleophile, attacks the electrophilic carbonyl carbon of the acyl bromide. This leads to the formation of a tetrahedral intermediate.[6] The intermediate then collapses, expelling the bromide ion as a leaving group and forming a protonated amide. A base, typically an excess of the amine reactant or an added tertiary amine like triethylamine, then deprotonates the nitrogen to yield the final amide product and the corresponding ammonium salt.[6]



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